

In-depth Technical Guide: Physicochemical Properties of 5-(Bromomethyl)-2-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 5-(Bromomethyl)-2-(trifluoromethyl)pyridine

Cat. No.: B122272

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the core physicochemical properties of **5-(Bromomethyl)-2-(trifluoromethyl)pyridine**, a key reagent and building block in contemporary medicinal chemistry and drug discovery. The data presented herein is essential for reaction planning, stoichiometric calculations, and analytical characterization.

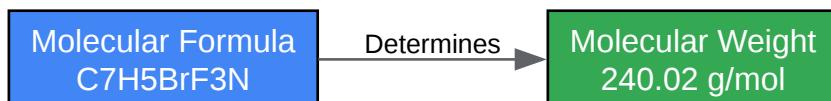
Physicochemical Data Summary

The fundamental molecular properties of **5-(Bromomethyl)-2-(trifluoromethyl)pyridine** have been determined and are presented below. This information is critical for researchers working with this compound in synthetic and analytical applications.

Property	Value	Reference
Molecular Formula	C7H5BrF3N	[1] [2] [3]
Molecular Weight	240.02 g/mol	[1] [2] [3]
CAS Number	108274-33-5	[1]

Logical Relationship of Molecular Properties

The molecular formula of a compound dictates its molecular weight. The relationship for **5-(Bromomethyl)-2-(trifluoromethyl)pyridine** is illustrated below.



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Caption: Relationship between molecular formula and molecular weight.

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References

- 1. 108274-33-5 CAS MSDS (5-(bromomethyl)-2-(trifluoromethyl)pyridine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 5-(bromomethyl)-2-(trifluoromethyl)pyridine | 108274-33-5 [chemicalbook.com]
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- 4. To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of 5-(Bromomethyl)-2-(trifluoromethyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b122272#5-bromomethyl-2-trifluoromethyl-pyridine-molecular-weight-and-formula>

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